

# Technical Guide: VO-Ohpic trihydrate (CAS 476310-60-8)

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## Compound of Interest

Compound Name: VO-Ohpic trihydrate

Cat. No.: B15606496

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **VO-Ohpic trihydrate** (CAS Number: 476310-60-8), a potent and selective inhibitor of the tumor suppressor protein, Phosphatase and Tensin Homolog (PTEN). This document consolidates key findings on its mechanism of action, biochemical and cellular activity, and its effects on relevant signaling pathways.

## Chemical and Physical Properties

**VO-Ohpic trihydrate** is a vanadium-based organometallic compound.<sup>[1][2]</sup> Its chemical structure and properties are summarized in the table below.

Property	Value	Reference
CAS Number	476310-60-8	[1][3]
Molecular Formula	C <sub>12</sub> H <sub>16</sub> N <sub>2</sub> O <sub>11</sub> V	[1]
Molecular Weight	415.20 g/mol	[1][3]
Synonyms	VO-Ohpic (hydrate), (OC-6-45)-aqua(3-hydroxy-2-pyridinecarboxylato-κN <sup>1</sup> ,κO <sup>2</sup> ) [3-(hydroxy-κO)-2-pyridinecarboxylato(2-)-κO <sup>2</sup> ]oxo-vanadate(1-), hydrogen, trihydrate	[4]
Solubility	Soluble in DMSO (>10 mg/mL), PBS (pH 7.2) at 1 mg/ml. Insoluble in water.	[4][5][6]
Storage	Store at -20°C for long-term storage.	[1][7]

## Mechanism of Action and Biochemical Activity

VO-Ohpic is a highly potent, reversible, and non-competitive inhibitor of PTEN's lipid phosphatase activity.[3][8] PTEN is a crucial negative regulator of the PI3K/Akt/mTOR signaling pathway, which is central to cell growth, proliferation, and survival.[4][9][10] By inhibiting PTEN, VO-Ohpic prevents the dephosphorylation of phosphatidylinositol (3,4,5)-trisphosphate (PIP3), leading to the accumulation of PIP3 at the plasma membrane.[1][9][11] This, in turn, promotes the phosphorylation and activation of downstream effectors, most notably the serine/threonine kinase Akt.[1][11][12]

The inhibitory activity of VO-Ohpic against PTEN and its selectivity over other phosphatases are detailed in the following tables.

Table 1: In Vitro Inhibitory Activity of **VO-Ohpic trihydrate**

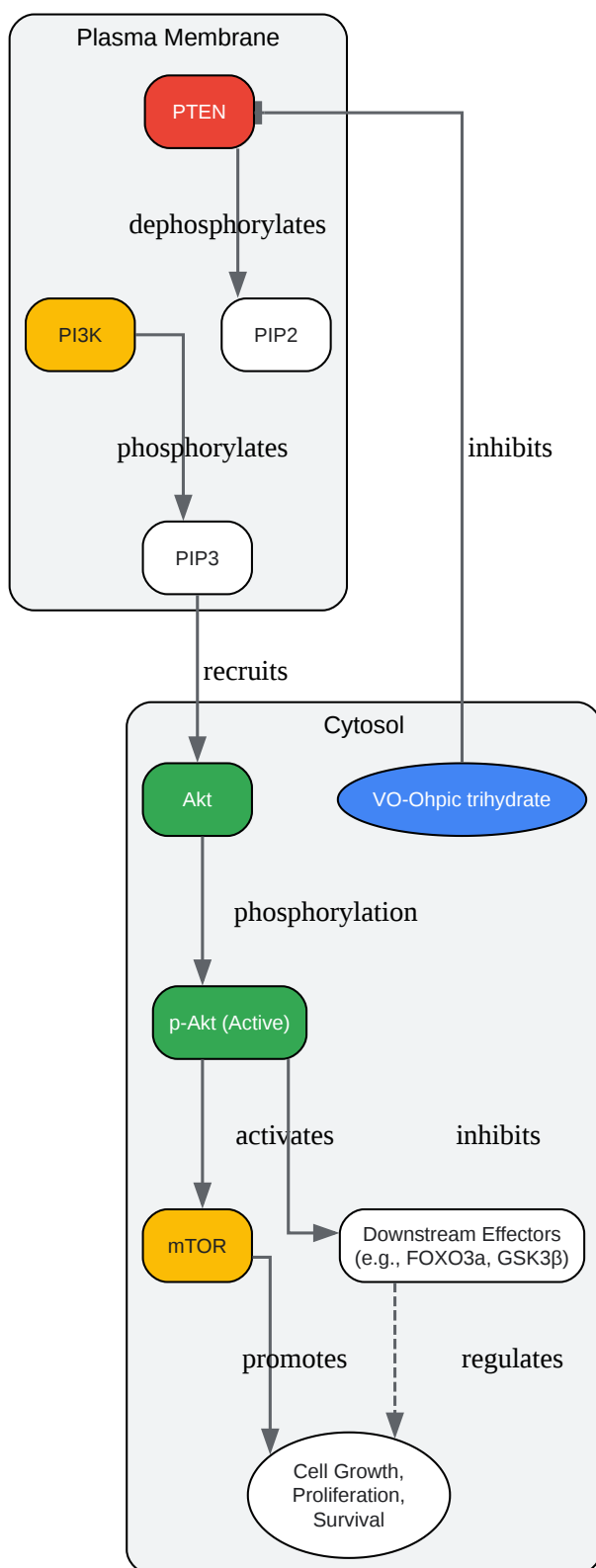
Target	IC <sub>50</sub> (nM)	Assay Conditions	Reference
PTEN	35 ± 2	PIP <sub>3</sub> -based assay	[13]
PTEN	46 ± 10	OMFP-based assay	[7][8]
SHP1	975	pNPP as substrate	[14]
PTPβ	>10,000	Not specified	[13]
SopB	High nanomolar range	Not specified	[13]
Myotubularin	>10,000	Not specified	[13]
SAC1	>10,000	Not specified	[13]

Table 2: Kinetic Parameters for PTEN Inhibition by VO-Ohpic trihydrate

Parameter	Value (nM)	Description	Reference
K <sub>i</sub> c	27 ± 6	Competitive inhibition constant	[3][7][8]
K <sub>i</sub> u	45 ± 11	Uncompetitive inhibition constant	[3][7][8]

## Signaling Pathway

The primary signaling pathway affected by VO-Ohpic is the PI3K/Akt/mTOR pathway. Inhibition of PTEN by VO-Ohpic leads to the activation of this pro-survival and pro-growth cascade.



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Caption: Inhibition of PTEN by **VO-Ohpic trihydrate** leads to the activation of the PI3K/Akt/mTOR signaling pathway.

## Experimental Protocols

### In Vitro PTEN Inhibition Assay (OMFP-based)

This protocol is adapted from Mak et al., 2010.[3][8]

- Reagents:
  - Recombinant human PTEN enzyme.
  - **VO-Ohpic trihydrate** stock solution (e.g., 100  $\mu$ M in DMSO).
  - Assay buffer (composition not specified in the abstract, but typically a buffered saline solution with reducing agents).
  - 3-O-methylfluorescein phosphate (OMFP) substrate.
- Procedure:
  - Prepare serial dilutions of **VO-Ohpic trihydrate** in assay buffer containing 1% DMSO.
  - Pre-incubate the PTEN enzyme with the various concentrations of VO-Ohpic for 10 minutes at room temperature.
  - Initiate the phosphatase reaction by adding OMFP to a final concentration of 200  $\mu$ M.
  - Monitor the change in fluorescence over time using a fluorescence plate reader.
  - Correct for background fluorescence from VO-Ohpic in the assay buffer.
  - Calculate the  $IC_{50}$  value by plotting the percentage of inhibition against the logarithm of the inhibitor concentration.

### In Vivo Mouse Model of Myocardial Infarction

This protocol is a general description based on information from supplier datasheets.[7]

- Animals:
  - Male C57BL/6 mice.
- Reagents:
  - **VO-Ohpic trihydrate**.
  - Saline solution.
  - Pentobarbital for anesthesia.
  - Triphenyltetrazolium chloride (TTC) for infarct size determination.
- Procedure:
  - Anesthetize mice with pentobarbital (70 mg/kg).
  - Administer **VO-Ohpic trihydrate** (10 µg/kg) via intra-peritoneal injection 30 minutes before ischemia. The control group receives a saline injection.
  - Induce ischemia by occluding the left coronary artery for 30 minutes.
  - Initiate reperfusion by loosening the ligature for 120 minutes.
  - Euthanize the animals and excise the hearts.
  - Determine the myocardial infarct size using TTC staining.

## Cellular Senescence Assay in Hepatocellular Carcinoma Cells

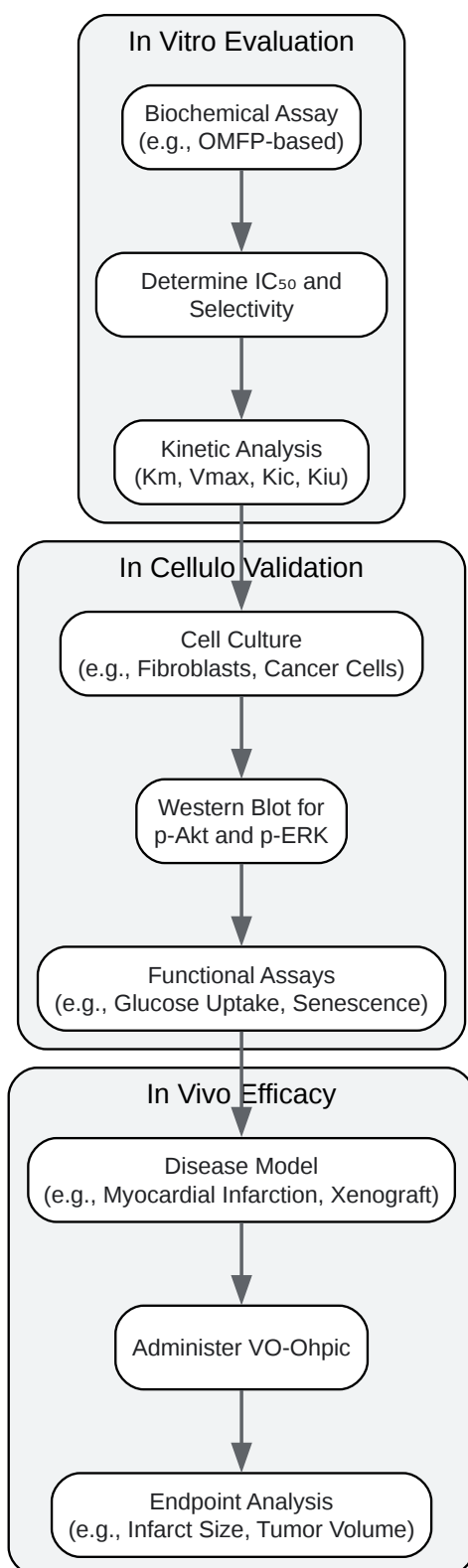
This protocol is based on the study by Augello et al., 2016.[\[5\]](#)[\[15\]](#)

- Cell Lines:
  - Hep3B (low PTEN expression)
  - PLC/PRF/5 (high PTEN expression)

- SNU475 (PTEN-negative)
- Reagents:
  - **VO-Ohpic trihydrate.**
  - Cell culture medium appropriate for each cell line.
  - Senescence-associated  $\beta$ -galactosidase (SA- $\beta$ -gal) staining kit.
- Procedure:
  - Culture the HCC cell lines in their respective growth media.
  - Treat the cells with varying concentrations of VO-Ohpic (e.g., 500 nM) for 72 hours.
  - Fix the cells and stain for SA- $\beta$ -gal activity according to the manufacturer's protocol.
  - Analyze the cells under a microscope to determine the percentage of SA- $\beta$ -gal positive (senescent) cells.

## Logical Workflow for Assessing PTEN Inhibition

The following diagram illustrates a typical workflow for evaluating the efficacy of a PTEN inhibitor like **VO-Ohpic trihydrate**.



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Caption: A logical workflow for the evaluation of a PTEN inhibitor from biochemical characterization to in vivo studies.

## Conclusion

**VO-OHPic trihydrate** is a valuable research tool for studying the roles of the PTEN/PI3K/Akt/mTOR signaling pathway in various physiological and pathological processes. Its high potency and selectivity for PTEN make it a suitable candidate for preclinical studies in areas such as diabetes, cardiovascular diseases, and certain types of cancer.<sup>[1][12][15][16]</sup> Further research is warranted to fully elucidate its therapeutic potential.

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## References

- 1. A small molecule inhibitor for phosphatase and tensin homologue deleted on chromosome 10 (PTEN) - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. scbt.com [[scbt.com](https://scbt.com)]
- 3. Characterisation of the PTEN inhibitor VO-OHPic - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. pure.hw.ac.uk [[pure.hw.ac.uk](https://pure.hw.ac.uk)]
- 5. tandfonline.com [[tandfonline.com](https://tandfonline.com)]
- 6. PTEN inhibitor VO-OHPic protects endplate chondrocytes against apoptosis and calcification via activating Nrf-2 signaling pathway - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 7. medchemexpress.com [[medchemexpress.com](https://medchemexpress.com)]
- 8. Characterisation of the PTEN inhibitor VO-OHPic - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
- 9. PI3K/AKT/mTOR pathway - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 10. geneglobe.qiagen.com [[geneglobe.qiagen.com](https://geneglobe.qiagen.com)]
- 11. pubs.acs.org [[pubs.acs.org](https://pubs.acs.org)]
- 12. PTEN inhibitor VO-OHPic protects endplate chondrocytes against apoptosis and calcification via activating Nrf-2 signaling pathway - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]

- [13. apexbt.com \[apexbt.com\]](#)
- [14. researchgate.net \[researchgate.net\]](#)
- [15. A PTEN inhibitor displays preclinical activity against hepatocarcinoma cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [16. PTEN inhibitor VO-OHpic attenuates inflammatory M1 macrophages and cardiac remodeling in doxorubicin-induced cardiomyopathy - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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